

# 4-Formylphenyl Benzenesulfonate: A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Formylphenyl benzenesulfonate

Cat. No.: B184944

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Formylphenyl benzenesulfonate** is an organic compound featuring a benzenesulfonate group ester-linked to a 4-formylphenol moiety. This structure presents functionalities of interest for chemical synthesis and potential applications in medicinal chemistry and materials science. The aldehyde group serves as a versatile handle for a variety of chemical transformations, including the formation of Schiff bases, reductive amination, and olefination reactions. The benzenesulfonate group is a well-known leaving group and can also influence the molecule's solubility and electronic properties. This technical guide provides a comprehensive review of the available literature on **4-formylphenyl benzenesulfonate**, including its chemical properties, a proposed synthesis protocol based on analogous compounds, and a summary of related chemical principles. Due to the limited direct experimental data on this specific molecule, information from closely related structures is leveraged to provide a thorough overview.

## Chemical Properties and Data

Quantitative data for **4-formylphenyl benzenesulfonate** is not extensively reported in publicly accessible literature. The following table summarizes the available information and provides computed properties for reference.

Property	Value	Source
Chemical Name	4-formylphenyl benzenesulfonate	-
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O <sub>4</sub> S	ChemicalBook[1]
Formula Weight	262.28 g/mol	ChemicalBook[1]
CAS Number	Not widely reported	-
InChIKey	BDNUPIUMVNSKPP-UHFFFAOYSA-N	TimTec[2]
Appearance	Solid (predicted)	-
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	Soluble in organic solvents (predicted)	-
<sup>1</sup> H NMR	Not Available	-
<sup>13</sup> C NMR	Not Available	-
IR Spectroscopy	Not Available	-
Mass Spectrometry	Not Available	-

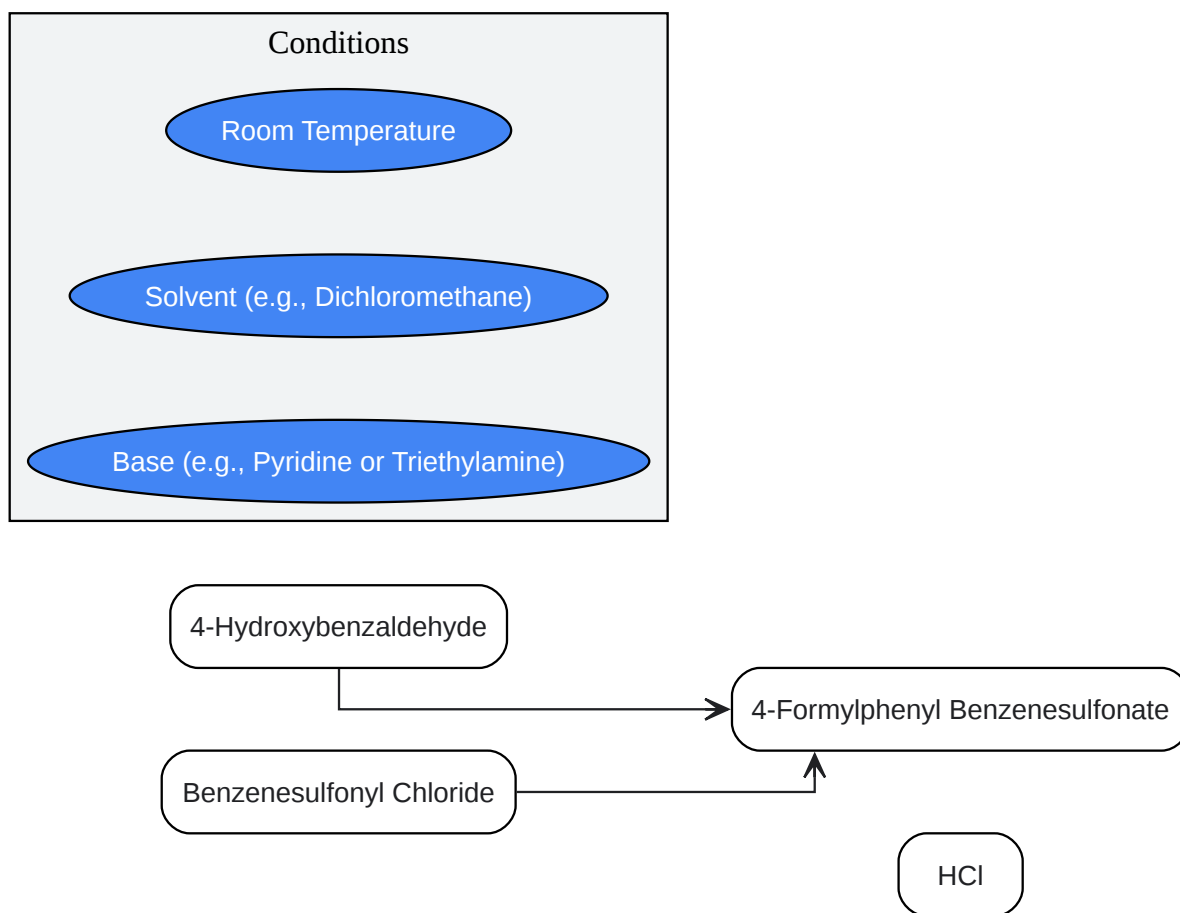
## Synthesis of 4-Formylphenyl Benzenesulfonate

While a specific, peer-reviewed synthesis protocol for **4-formylphenyl benzenesulfonate** is not readily available, a reliable synthetic route can be proposed based on the well-established reaction between a sulfonyl chloride and a phenol. A detailed experimental procedure for the closely related compound, 4-formylphenyl 4-nitrobenzenesulfonate, has been reported and can be adapted for the synthesis of the target molecule[3].

## Proposed Experimental Protocol

This protocol is adapted from the synthesis of 4-formylphenyl 4-nitrobenzenesulfonate[3].

## Reaction Scheme:



[Click to download full resolution via product page](#)

Figure 1: Proposed synthesis of **4-Formylphenyl benzenesulfonate**.

## Materials:

- 4-Hydroxybenzaldehyde
- Benzenesulfonyl chloride
- Anhydrous pyridine or triethylamine

- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Ethanol (for recrystallization)

Procedure:

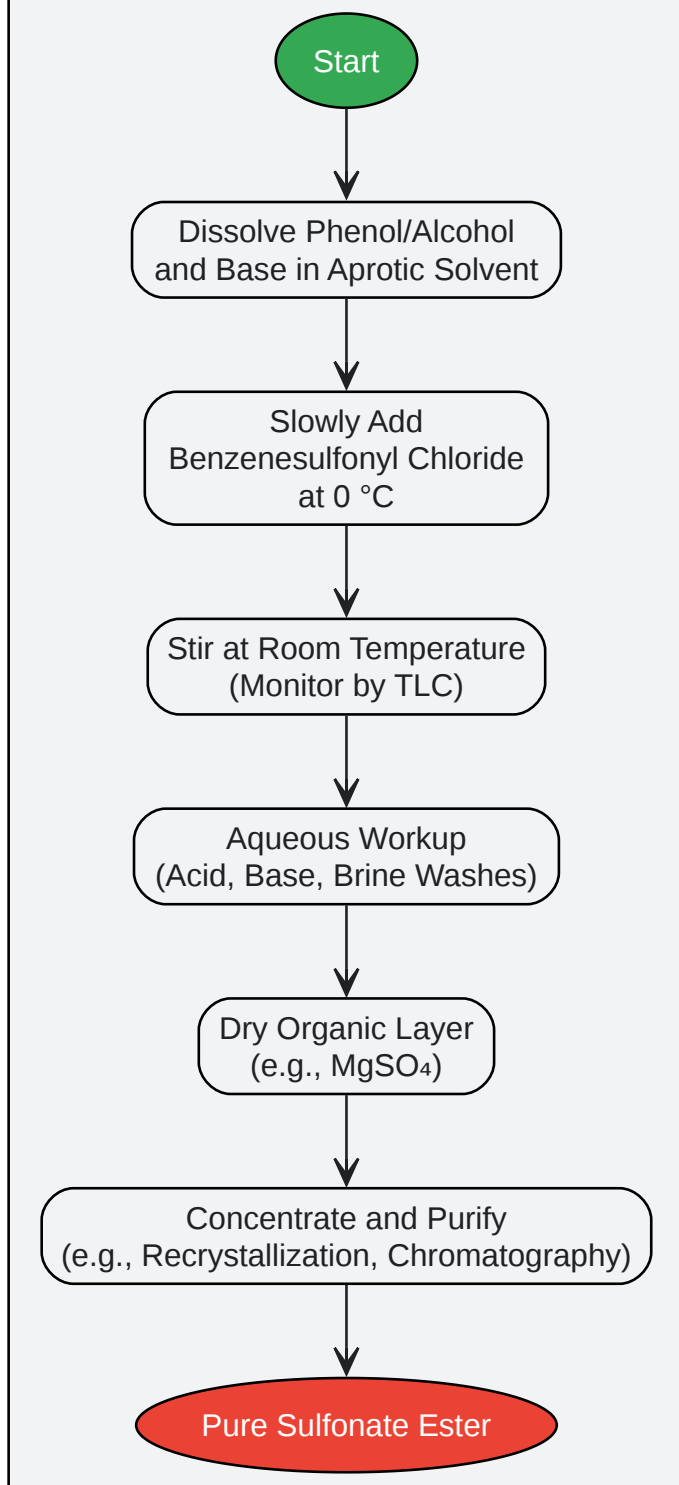
- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxybenzaldehyde (1.0 eq) in anhydrous dichloromethane.
- Add anhydrous pyridine or triethylamine (1.1 - 1.5 eq) to the solution and cool the mixture in an ice bath to 0 °C.
- Slowly add a solution of benzenesulfonyl chloride (1.05 eq) in anhydrous dichloromethane to the stirred reaction mixture.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-formylphenyl benzenesulfonate**.

Note: This is a proposed protocol and may require optimization of reaction conditions, stoichiometry, and purification methods.

## General Principles of Sulfonate Ester Formation

The synthesis of **4-formylphenyl benzenesulfonate** follows the general principle of forming a sulfonate ester from a sulfonyl chloride and an alcohol or phenol. This reaction, often referred to as sulfonylation, is a cornerstone of organic synthesis.

## General Sulfonate Ester Synthesis Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-formylphenyl benzenesulfonate [chemicalbook.com]
- 2. SBB076303 4-formylphenyl benzenesulfonate [echemstore.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Formylphenyl Benzenesulfonate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184944#literature-review-of-4-formylphenyl-benzenesulfonate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

